

Personal protective equipment for handling 1-Nitro-4-phenylethynyl-benzene

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Compound of Interest

Compound Name: 1-Nitro-4-phenylethynyl-benzene

Cat. No.: B155261

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Essential Safety and Handling Guide for 1-Nitro-4-phenylethynyl-benzene

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **1-Nitro-4-phenylethynyl-benzene** (CAS: 1942-30-9). Given the presence of both a nitro group and a phenylethynyl group, a cautious approach is necessary, considering the potential hazards associated with both functionalities. While some safety data sheets (SDS) may not classify this specific compound as hazardous under the Globally Harmonized System (GHS), the known risks of related compounds warrant stringent safety protocols.^[1]

Hazard Assessment

1-Nitro-4-phenylethynyl-benzene is a solid organic compound.^[2] The primary hazards are associated with its chemical structure:

- **Aromatic Nitro Compounds:** This class of compounds can be toxic and may cause irritation to the skin, eyes, and respiratory tract.^[3] A significant concern with aromatic nitro compounds is the potential to cause methemoglobinemia, which impairs the oxygen-carrying capacity of blood, upon absorption through the skin or inhalation.^{[3][4]}
- **Acetylene Compounds:** While the terminal acetylene is substituted in this compound, acetylenic compounds can be reactive. It is important to handle with care, avoiding

conditions that could lead to decomposition or reaction, such as strong bases or oxidizing agents.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to prevent exposure. The following table summarizes the recommended PPE for handling **1-Nitro-4-phenylethynyl-benzene**.

| PPE Category | Specification | Rationale |
|------------------------|---|--|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields. A face shield should be worn when there is a risk of splashing or dust generation.[5][6] | Protects against eye irritation from dust or splashes. |
| Skin Protection | A flame-resistant lab coat must be worn and buttoned. Full-length pants and closed-toe shoes are required.[3] | Provides a barrier against accidental skin contact. |
| Hand Protection | Chemical-impermeable gloves are required. Butyl rubber gloves are generally recommended for nitro compounds.[3][5] Nitrile gloves may have short breakthrough times and should be replaced immediately upon contact.[3] Always inspect gloves for integrity before use. | Prevents skin absorption, a primary route of exposure for nitro compounds. |
| Respiratory Protection | All handling of solid 1-Nitro-4-phenylethynyl-benzene should be conducted in a certified chemical fume hood to minimize inhalation of dust.[3] If engineering controls are insufficient, an air-purifying respirator with organic vapor cartridges is recommended. | Protects against inhalation of potentially harmful dust or vapors. |

Operational Plan: Step-by-Step Handling Procedure

1. Pre-Experiment Preparation:

- Conduct a thorough risk assessment for the planned experiment.

- Ensure a certified chemical fume hood is available and functioning correctly.[3]
- Verify that an appropriate spill kit is readily accessible.
- Inspect all required PPE for damage before use.

2. Handling the Compound:

- Perform all manipulations of solid **1-Nitro-4-phenylethynyl-benzene** within the fume hood to control dust.[3]
- Use non-sparking tools to prevent ignition sources.[7]
- Avoid the formation of dust and aerosols.[7]
- Handle the solid carefully to minimize aerosolization.

3. Storage:

- Store in a tightly closed container in a cool, well-ventilated, and shaded area.[1]
- The TCI Chemicals safety data sheet recommends storing under an inert gas and avoiding exposure to air.[1]

Disposal Plan

- Waste Collection: All waste containing **1-Nitro-4-phenylethynyl-benzene** should be collected in suitable, closed, and clearly labeled containers for disposal.[7]
- Disposal Method: Dispose of chemical waste in accordance with all local, state, and federal regulations. This should be handled by a licensed waste disposal company.[1] Do not dispose of down the drain or in regular trash.
- Contaminated Materials: Any materials, such as gloves or weighing paper, that come into contact with the compound should be disposed of as hazardous waste.

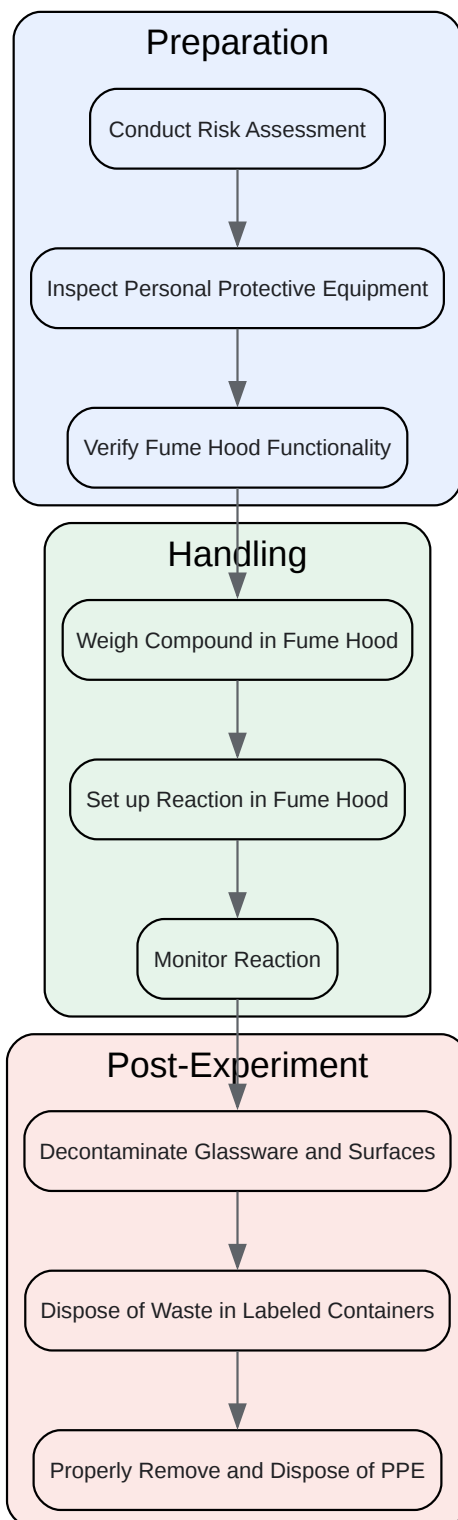
Emergency Procedures

- Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water.[1][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Experimental Workflow

The following diagram outlines the standard workflow for handling **1-Nitro-4-phenylethynyl-benzene** in a laboratory setting.

Workflow for Handling 1-Nitro-4-phenylethynyl-benzene



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Caption: Logical workflow for handling **1-Nitro-4-phenylethynyl-benzene**.

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